

# 2-Amino-5-ethylphenol hydrochloride solubility in water and organic solvents

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## Compound of Interest

Compound Name:	2-Amino-5-ethylphenol hydrochloride
Cat. No.:	B177001

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## Technical Guide: Solubility Profile of 2-Amino-5-ethylphenol Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2-Amino-5-ethylphenol hydrochloride** (CAS No. 149861-22-3), a key intermediate in the synthesis of pharmaceuticals and fine chemicals.<sup>[1]</sup> Understanding the solubility of this compound is critical for its application in various research and development stages, including formulation, synthesis, and quality control.

## Core Properties of 2-Amino-5-ethylphenol Hydrochloride

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>12</sub> ClNO	[2][3][4]
Molecular Weight	173.64 g/mol	[1][2][3]
Appearance	White to off-white crystalline powder	[1]
Melting Point	Approximately 180-185°C (decomposes)	[1]

## Solubility Data

The solubility of **2-Amino-5-ethylphenol hydrochloride** has been determined in aqueous and various organic solvents. The following table summarizes the available quantitative and qualitative data to facilitate comparison and aid in solvent selection for experimental and manufacturing processes.

Solvent	Solubility	Temperature
Water	428 g/L	20 °C[5]
Ethanol	Soluble	Not Specified[1]
Methanol	Slightly Soluble	Not Specified
Dimethyl Sulfoxide (DMSO)	Slightly Soluble	Not Specified
Neutral Solvents	Slightly Soluble	Not Specified[1]

## Experimental Protocols

A standardized method for determining water solubility is crucial for regulatory and scientific purposes. The quantitative water solubility data reported here was generated in a study adhering to established guidelines.

Methodology for Water Solubility Determination (Based on OECD Guideline 105)

The flask method, a common and reliable technique for determining the water solubility of substances, is outlined below. This method is designed to determine the saturation mass concentration of a substance in water.

**Principle:** A specific amount of the test substance is dissolved in water at a given temperature to achieve a saturated solution. The concentration of the substance in the aqueous solution is then determined by a suitable analytical method.

**Apparatus:**

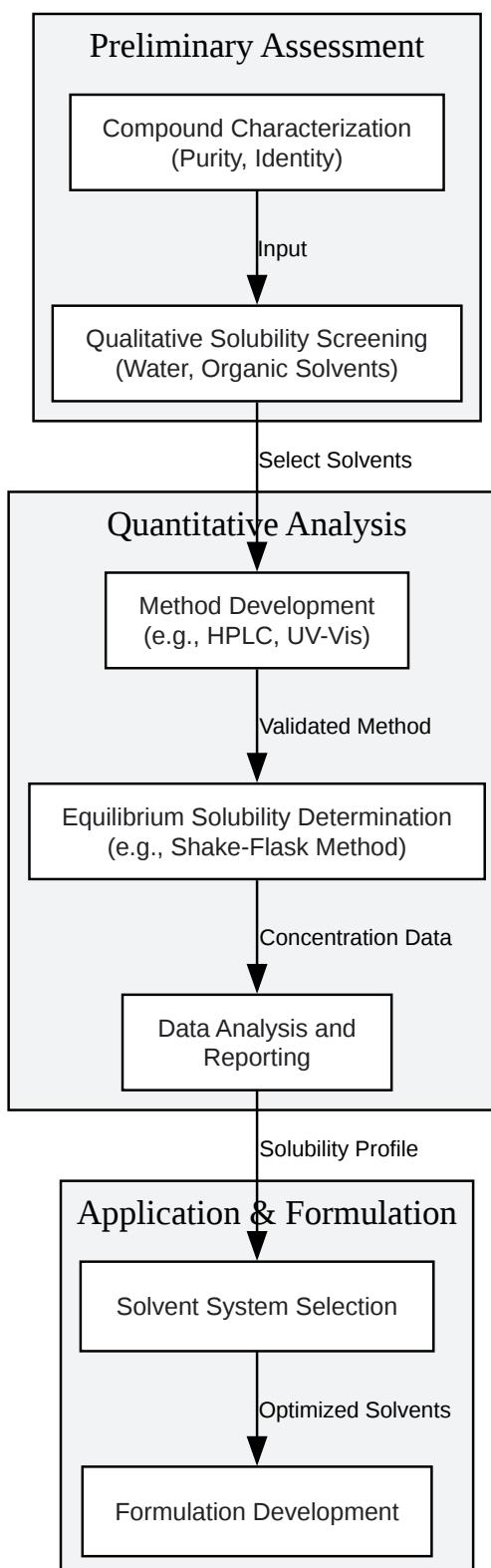
- Constant temperature bath
- Shaker or stirrer
- Centrifuge (if necessary for phase separation)
- Analytical instrumentation appropriate for the substance (e.g., HPLC, UV-Vis spectrophotometry)
- Standard laboratory glassware

**Procedure:**

- Preparation: A supersaturated solution of **2-Amino-5-ethylphenol hydrochloride** in water is prepared.
- Equilibration: The solution is stirred at a constant temperature (e.g., 20°C) for a sufficient period to allow it to reach equilibrium. This is typically done for at least 24 hours.
- Phase Separation: If undissolved particles are present, the saturated solution is separated from the excess solid by centrifugation or filtration.
- Analysis: The concentration of **2-Amino-5-ethylphenol hydrochloride** in the clear aqueous phase is determined using a validated analytical method.
- Replicates: The experiment is performed in replicate to ensure the precision and reliability of the results.

## Logical Workflow for Solubility Assessment

The following diagram illustrates a general workflow for assessing the solubility of a chemical compound like **2-Amino-5-ethylphenol hydrochloride**.

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Caption: General workflow for determining chemical solubility.

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